

# 1-Bromo-2-fluoro-4-propylbenzene physical properties

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## Compound of Interest

Compound Name: 1-Bromo-2-fluoro-4-propylbenzene

Cat. No.: B184621

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A comprehensive analysis of the physical characteristics of **1-Bromo-2-fluoro-4-propylbenzene** is essential for its application in research and development, particularly in the fields of medicinal chemistry and materials science. This technical guide provides a detailed overview of its known physical properties, methodologies for their determination, and a representative synthetic workflow.

## Physical and Chemical Properties

**1-Bromo-2-fluoro-4-propylbenzene** is a halogenated aromatic compound with the chemical formula  $C_9H_{10}BrF$ .<sup>[1][2]</sup> While comprehensive experimental data for this specific isomer is not widely published, its fundamental properties have been calculated and are presented below.

Table 1: Physical and Chemical Properties of **1-Bromo-2-fluoro-4-propylbenzene**

Property	Value	Source
CAS Number	167858-56-2	[1][2]
Molecular Formula	C9H10BrF	[1][2]
Molecular Weight	217.081 g/mol	[1][2]
Appearance	Not Available	[1]
Boiling Point	Data Not Available	
Melting Point	Data Not Available	
Density	Data Not Available	
Refractive Index	Data Not Available	
Storage Conditions	Sealed in dry, Room Temperature	[1]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **1-Bromo-2-fluoro-4-propylbenzene** are not explicitly available in the reviewed literature. However, standard methodologies for determining the boiling point, melting point, density, and refractive index of liquid compounds are applicable.

### 1. Determination of Boiling Point:

The boiling point can be determined using a distillation apparatus. The compound is heated in a flask connected to a condenser. The temperature at which the liquid and vapor phases are in equilibrium, as indicated by a stable temperature reading on a thermometer placed in the vapor path during distillation at a specific atmospheric pressure, is recorded as the boiling point. For small quantities, a micro-boiling point apparatus can be utilized.

### 2. Determination of Melting Point:

Should the compound be a solid at room temperature, its melting point can be determined using a melting point apparatus. A small amount of the crystalline solid is packed into a

capillary tube and heated in a calibrated heating block. The temperature range over which the solid melts is recorded as the melting point.

### 3. Determination of Density:

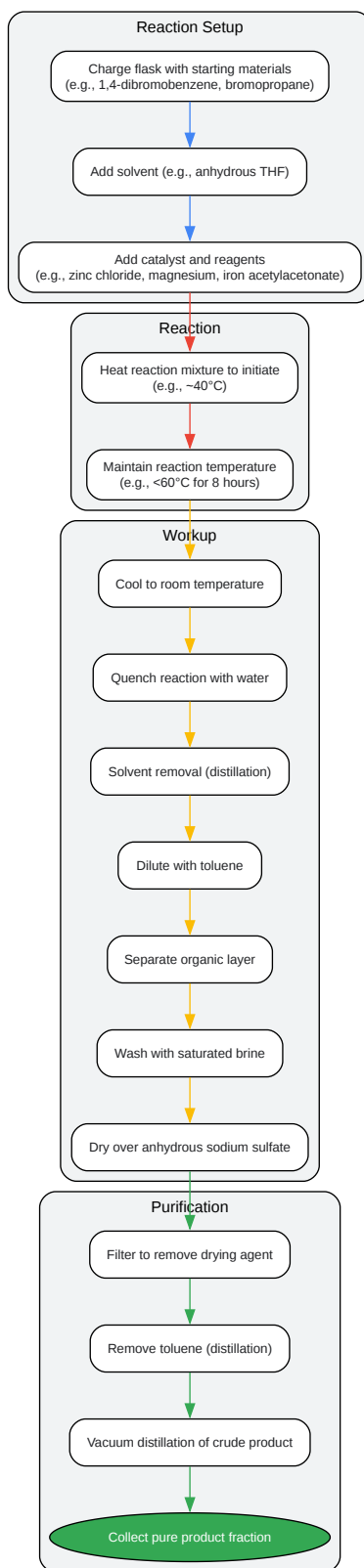
The density of liquid **1-Bromo-2-fluoro-4-propylbenzene** can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated by dividing the mass by the volume.

### 4. Determination of Refractive Index:

The refractive index, a measure of how light propagates through the substance, can be determined using a refractometer. A drop of the liquid is placed on the prism of the refractometer, and the refractive index is read directly from the instrument at a specified temperature and wavelength (typically the sodium D-line).

## Synthetic Workflow

While a specific protocol for the synthesis of **1-Bromo-2-fluoro-4-propylbenzene** is not detailed, a general synthetic route can be inferred from the synthesis of structurally similar compounds such as 1-bromo-4-propylbenzene. A representative workflow for a related synthesis is depicted below.



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Caption: Synthetic workflow for a related brominated propylbenzene.

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## References

- 1. guidechem.com [guidechem.com]
- 2. 1-Bromo-2-fluoro-4-propylbenzene | C<sub>9</sub>H<sub>10</sub>BrF | CID 4286314 - PubChem [pubchem.ncbi.nlm.nih.gov]
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